

Procion Yellow H-E4R: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Procion Yellow H-E 4R

CAS No.: 68133-40-4

Cat. No.: B14479417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of Procion Yellow H-E4R, a versatile reactive dye with significant applications in biological research and beyond. This document outlines its core physicochemical properties, details its utility in experimental settings, and provides conceptual frameworks for its application.

Core Physicochemical Properties

Procion Yellow H-E4R is a multifunctional, water-soluble, yellow homogeneous powder.^[1] As a reactive azo dye, it is characterized by the presence of two azo groups serving as chromophores and two monochlorotriazine reactive groups.^[2] These reactive groups enable the dye to form stable, covalent bonds with various substrates, a property that is particularly valuable in both textile dyeing and biological staining.^{[2][3]}

The primary quantitative data for Procion Yellow H-E4R are summarized in the table below for ease of reference.

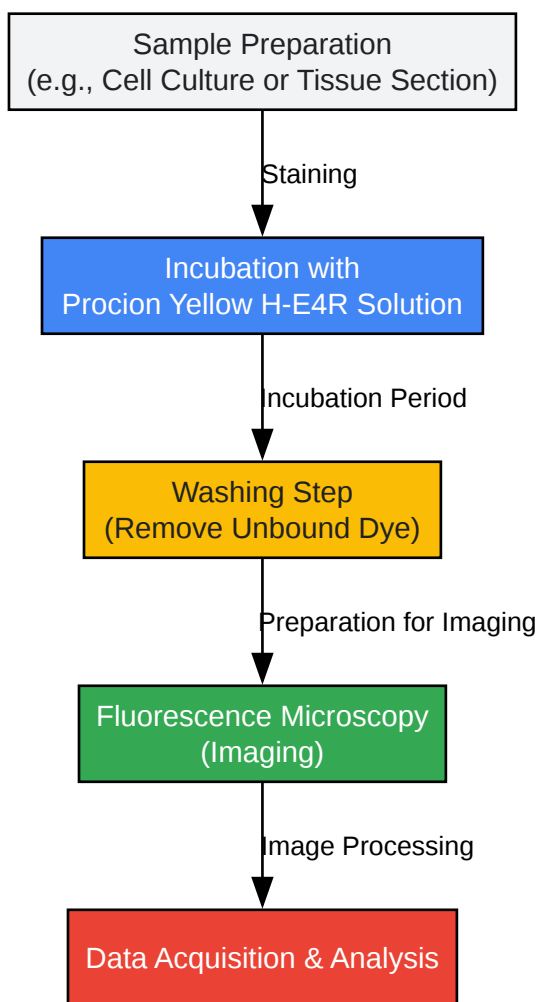
Property	Value	Source
Molecular Weight	1834.24 g/mol	[4][5]
Chemical Formula	C ₅₂ H ₃₀ Cl ₂ N ₁₈ Na ₈ O ₂₆ S ₈	[5][6]
CAS Number	68133-40-4	[5][6]

Applications in Scientific Research

Procion Yellow H-E4R serves as a critical tool in a variety of biological experiments.[4] Its primary utility lies in its function as a fluorescent dye and cellular tracer. Researchers leverage its capabilities to:

- **Analyze Cellular Structures:** The dye can be used to visualize and study the morphology and architecture of cells.[4]
- **Track Biomolecules:** Its fluorescent properties allow for the labeling and tracking of specific molecules within biological systems.[4]
- **Evaluate Cellular Function:** By observing the uptake, transport, or exclusion of the dye, researchers can gain insights into cellular health and function.[4]
- **Distinguish Cell Types:** Differential staining patterns can aid in the identification and classification of various cell populations within a tissue.[4]
- **Trace Neuronal Pathways:** A classic application involves injecting the dye into nervous tissue to map axonal projections and synaptic connections, thereby elucidating neural circuits.

The diagram below illustrates a common experimental workflow for utilizing a fluorescent tracer like Procion Yellow H-E4R in cellular imaging.



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Caption: General workflow for cell labeling with Procion Yellow H-E4R.

Conceptual Experimental Protocol: Neuronal Tracing

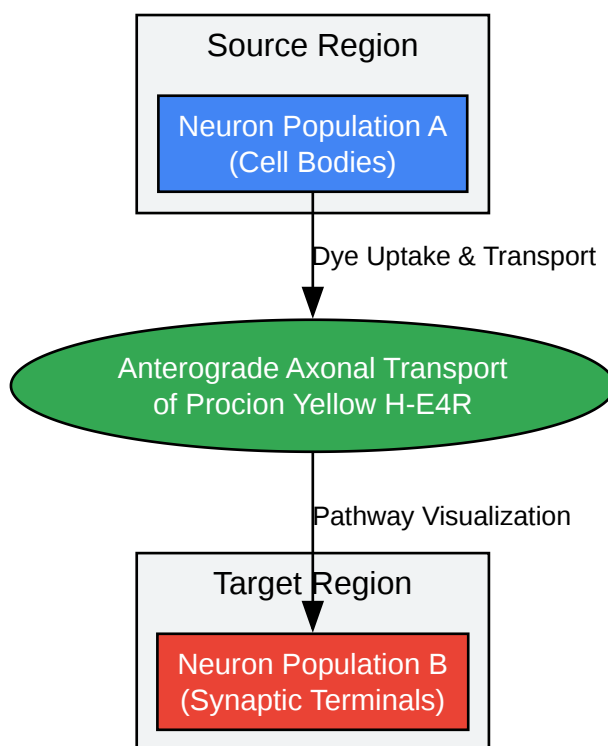
One of the hallmark uses of Procion dyes is in neuroanatomical studies to map connections between different brain regions.

Objective: To trace the axonal projections from a source neuron population to its target synaptic fields.

Methodology:

- **Preparation:** Anesthetize the subject animal according to approved protocols and expose the target brain region.
- **Injection:** Using a micropipette, inject a concentrated solution of Procion Yellow H-E4R directly into the brain area containing the source neuron population (e.g., the hippocampus). The dye is then taken up by the neurons, primarily through their cell bodies and dendrites.
- **Transport:** Allow sufficient time (hours to days, depending on the species and pathway length) for the dye to be actively transported along the axons of the neurons.
- **Tissue Processing:** Perfuse the animal with a fixative (e.g., paraformaldehyde) to preserve the tissue. Subsequently, section the brain into thin slices using a vibratome or microtome.
- **Visualization:** Mount the tissue sections on slides and visualize them using fluorescence microscopy. The cell bodies at the injection site will be brightly labeled, and the fluorescent dye will illuminate the entire axonal pathway to its terminal fields.
- **Analysis:** Map the distribution of the labeled axons and terminals to identify the precise downstream targets of the injected neuron population.

The following diagram illustrates the logical relationship in a neuronal tracing experiment.



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Caption: Logical diagram of anterograde neuronal tracing.

Conclusion

Procion Yellow H-E4R is a high-molecular-weight reactive dye with well-defined physicochemical properties. Its utility as a fluorescent marker and tracer makes it an invaluable tool for researchers in cell biology, neuroscience, and other life sciences disciplines. The ability to form stable covalent bonds ensures robust and lasting labeling, providing clarity and precision in experimental observations.

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